

Does Oxfenicine inhibit CPT-2 in addition to CPT-1 at high concentrations?

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Compound of Interest		
Compound Name:	Oxfenicine	
Cat. No.:	B3434825	Get Quote

Oxfenicine's Selectivity for CPT-1: An Examination of CPT-2 Inhibition

A comprehensive review of existing literature indicates that **Oxfenicine** and its active metabolite, 4-hydroxyphenylglyoxylate (4-HPG), are selective inhibitors of Carnitine Palmitoyltransferase-1 (CPT-1), with no direct evidence to suggest inhibition of Carnitine Palmitoyltransferase-2 (CPT-2), even at high concentrations. This guide provides a detailed comparison of **Oxfenicine**'s effects on CPT-1 and discusses the available data in the context of other CPT inhibitors.

Executive Summary

Oxfenicine functions as a prodrug, undergoing tissue-specific enzymatic conversion to its active form, 4-HPG. This active metabolite demonstrates a clear inhibitory effect on CPT-1, a key enzyme in the mitochondrial uptake of long-chain fatty acids for β -oxidation. Notably, 4-HPG exhibits greater potency against the muscle and heart isoform of CPT-1 (CPT-1b) compared to the liver isoform (CPT-1a). Despite investigations into its mechanism, current research has not established any significant inhibitory activity of **Oxfenicine** or 4-HPG against CPT-2, the enzyme responsible for the subsequent step in fatty acid transport within the mitochondria.



Comparative Inhibitory Profile of 4-Hydroxyphenylglyoxylate (4-HPG)

The inhibitory potency of **Oxfenicine**'s active metabolite, 4-HPG, is directed towards CPT-1. The following table summarizes the available quantitative data on the inhibition of different CPT-1 isoforms.

Inhibitor	Target Enzyme	Organism/Tissue	IC50
4- Hydroxyphenylglyoxyl ate	CPT-1	Rat Heart Mitochondria	11 μM[1][2]
4- Hydroxyphenylglyoxyl ate	CPT-1	Rat Liver Mitochondria	510 μM[1][2]

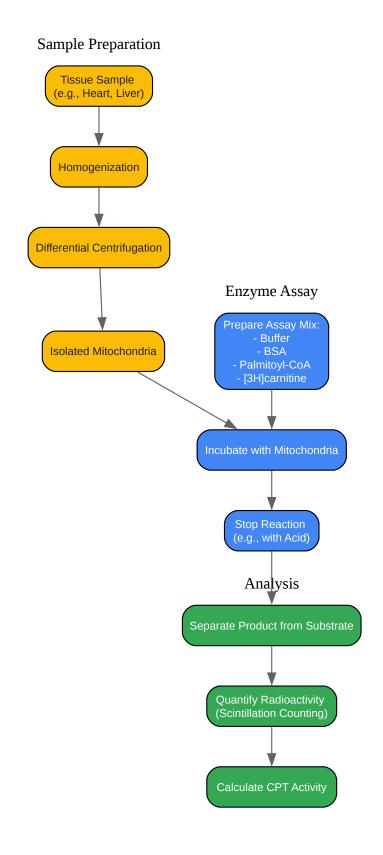
Signaling and Metabolic Pathways

The metabolism of **Oxfenicine** and its subsequent action on the CPT system are critical to understanding its tissue-specific effects.









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References

- 1. Two mechanisms produce tissue-specific inhibition of fatty acid oxidation by oxfenicine -PMC [pmc.ncbi.nlm.nih.gov]
- 2. Two mechanisms produce tissue-specific inhibition of fatty acid oxidation by oxfenicine PubMed [pubmed.ncbi.nlm.nih.gov]
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